

N-(m-PEG4)-N'-(biotin-PEG3)-Cy5: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: N-(m-PEG4)-N'-(biotin-PEG3)-Cy5

Cat. No.: B15541702

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5**. This bifunctional molecule, incorporating a biotin moiety for high-affinity binding to streptavidin, a Cy5 fluorophore for sensitive detection, and polyethylene glycol (PEG) linkers for enhanced solubility and reduced steric hindrance, is a valuable tool in various life science and drug discovery applications.

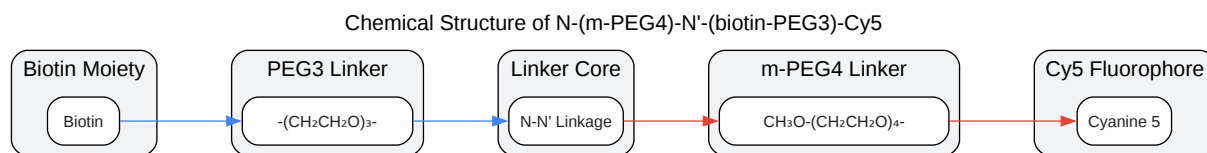
Core Properties and Quantitative Data

N-(m-PEG4)-N'-(biotin-PEG3)-Cy5 is a versatile reagent characterized by its specific chemical and physical properties. The following table summarizes key quantitative data for this compound and provides a comparison with other relevant biotin-Cy5 conjugates.

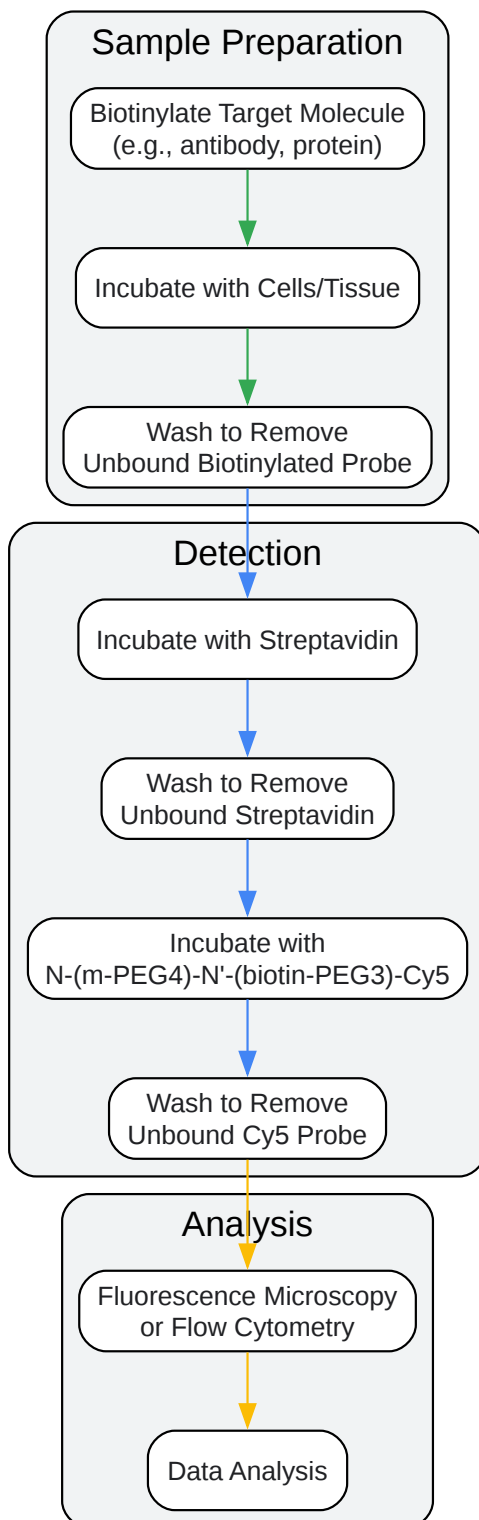
Property	N-(m-PEG4)-N'-(biotin-PEG3)-Cy5	Sulfo-Cy5-PEG3-biotin	Cy5 Biotin
CAS Number	2107273-68-5[1][2][3][4]	Not specified	Not specified
Molecular Formula	C ₅₂ H ₇₆ ClN ₅ O ₉ S[1][2]	C ₄₈ H ₆₅ N ₆ KO ₁₁ S ₃ [5]	C ₅₁ H ₇₂ N ₆ S ₄ O ₁₅ [6]
Molecular Weight (g/mol)	982.71[1]	1037.36[5]	1136.39[7][8][9]
Excitation Maximum (nm)	~649	646[5][10][11]	649[8][12]
Emission Maximum (nm)	~667	662[5][10][11]	671[8][12]
Extinction Coefficient (M ⁻¹ cm ⁻¹)	Not specified	271,000[5][11]	250,000[7][8][12][13]

Chemical Structure

The chemical structure of **N-(m-PEG4)-N'-(biotin-PEG3)-Cy5** is defined by its three key components: the biotin headgroup, the Cy5 fluorophore, and the intervening PEG linkers. The m-PEG4 and biotin-PEG3 chains enhance the molecule's hydrophilicity and provide spatial separation between the biotin and Cy5 moieties, which is crucial for maintaining their respective functionalities.



Experimental Workflow for Streptavidin-Biotin-Cy5 Detection

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